

Spectroscopic Analysis of (2S,4R)-Sacubitril: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (Z)2S,4R-Sacubitril

CAS No.: 2751722-77-5

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Introduction

This technical guide provides an in-depth analysis of the spectroscopic characteristics of (2S,4R)-Sacubitril, a key component of the angiotensin receptor-neprilysin inhibitor (ARNI) drug Sacubitril/Valsartan. The document is intended for researchers, scientists, and professionals in the field of drug development and analysis. It is important to note that the user's query included the "(Z)" designation for Sacubitril. However, the standard and pharmaceutically relevant form is the (2S,4R) stereoisomer, and as such, all data presented herein pertains to this specific isomer.

Spectroscopic Data

The following sections summarize the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for (2S,4R)-Sacubitril.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. While fully assigned ^1H and ^{13}C NMR spectra for (2S,4R)-Sacubitril are not readily available in

the public domain, data can be obtained with the purchase of reference standards from various suppliers.[1][2][3] However, based on published studies on Sacubitril and its degradation products, the following information can be summarized.[4]

¹H NMR Spectroscopy

A study of Sacubitril sodium revealed a total of 27 protons, with 18 in the aliphatic region and 9 in the aromatic region.[4]

Table 1: Summary of ¹H NMR Data for Sacubitril

Region	Number of Protons
Aliphatic	18
Aromatic	9

¹³C NMR Spectroscopy

The ¹³C NMR spectrum of Sacubitril shows a total of 24 carbon signals, with 9 corresponding to aliphatic carbons and 15 to aromatic carbons.[4] A ¹H-¹³C correlation spectrum confirmed the presence of 11 methine (CH), 5 methylene (CH₂), and 2 methyl (CH₃) groups.[4]

Table 2: Summary of ¹³C NMR Data for Sacubitril

Region	Number of Carbons
Aliphatic	9
Aromatic	15

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of Sacubitril exhibits characteristic absorption bands corresponding to its structural features.

Table 3: Characteristic IR Absorption Bands for (2S,4R)-Sacubitril

Wavenumber (cm ⁻¹)	Assignment	Reference
1737	C=O stretching (Ester)	[5]
1726	C=O stretching (Carboxylic Acid)	[5]
1643	C=O stretching (Amide I)	[5]
1541	N-H bending, C-N stretching (Amide II)	[5]

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and elemental composition of a compound, as well as to gain structural information through fragmentation analysis. For (2S,4R)-Sacubitril, the accurate mass of the free acid is 411.2046 g/mol .[6]

Table 4: Mass Spectrometry Data for (2S,4R)-Sacubitril

Parameter	Value	Reference
Molecular Formula	C ₂₄ H ₂₉ NO ₅	[6]
Accurate Mass	411.2046	[6]
[M-H] ⁻ Ion (m/z)	410.1973	[7]

Fragmentation Analysis

The tandem mass spectrum of the [M-H]⁻ ion of Sacubitril shows several characteristic fragment ions.

Table 5: Fragment Ions of [M-H]⁻ of Sacubitril from High-Resolution Mass Spectrometry

m/z	Relative Intensity
167.0865	999
98.0248	842
99.0088	318
70.0298	158
72.0454	153
96.0456	24

Data obtained from MassBank, Record: EQ01101455[7]

Experimental Protocols

The following are general experimental protocols for the spectroscopic analysis of a small organic molecule like (2S,4R)-Sacubitril.

NMR Spectroscopy

Sample Preparation:

- Weigh 5-10 mg of the (2S,4R)-Sacubitril sample.
- Dissolve the sample in approximately 0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆).
- Transfer the solution to a clean NMR tube.

Data Acquisition (General Parameters for ¹H and ¹³C NMR):

- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- ¹H NMR:
 - Pulse sequence: Standard single-pulse experiment.

- Number of scans: 16-64, depending on the sample concentration.
- Relaxation delay: 1-5 seconds.
- ^{13}C NMR:
 - Pulse sequence: Proton-decoupled single-pulse experiment.
 - Number of scans: 1024 or more, due to the low natural abundance of ^{13}C .
 - Relaxation delay: 2-10 seconds.
- Reference: Tetramethylsilane (TMS) as an internal standard (0 ppm).

Attenuated Total Reflectance-Fourier Transform Infrared (ATR-FTIR) Spectroscopy

Sample Preparation and Data Acquisition:

- Ensure the ATR crystal is clean before analysis.
- Place a small amount of the solid (2S,4R)-Sacubitril sample directly onto the ATR crystal.
- Apply pressure using the instrument's pressure arm to ensure good contact between the sample and the crystal.
- Record the spectrum, typically in the range of $4000\text{-}400\text{ cm}^{-1}$.
- A background spectrum of the empty ATR crystal should be recorded prior to sample analysis.

Electrospray Ionization-Mass Spectrometry (ESI-MS)

Sample Preparation:

- Prepare a dilute solution of (2S,4R)-Sacubitril in a suitable solvent system (e.g., acetonitrile/water with 0.1% formic acid for positive ion mode, or without formic acid for negative ion mode).

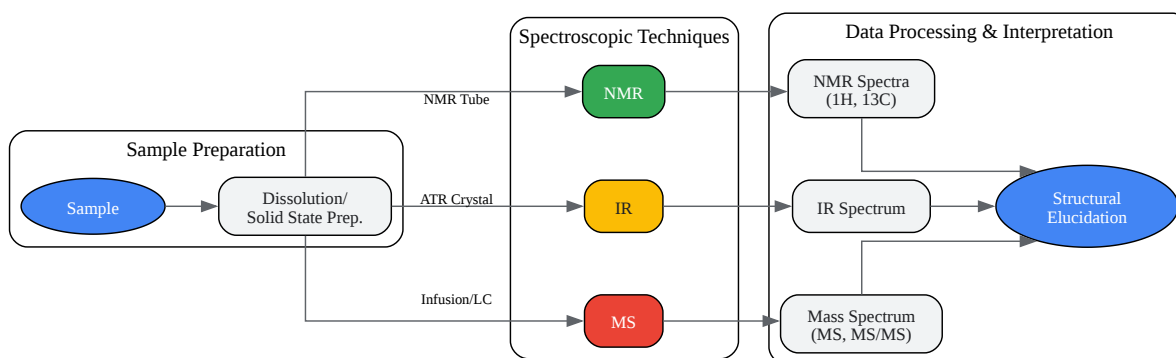
- The concentration should be in the range of 1-10 µg/mL.

Data Acquisition (General Parameters):

- Ionization Mode: Electrospray Ionization (ESI), positive or negative ion mode.
- Mass Analyzer: Quadrupole, Time-of-Flight (TOF), or Orbitrap.
- Capillary Voltage: Typically 3-5 kV.
- Nebulizing Gas: Nitrogen, with flow rate and temperature optimized for the specific instrument and analyte.
- Fragmentation (for MS/MS): Collision-Induced Dissociation (CID) with argon as the collision gas. The collision energy should be optimized to produce informative fragment ions.

Visualizations

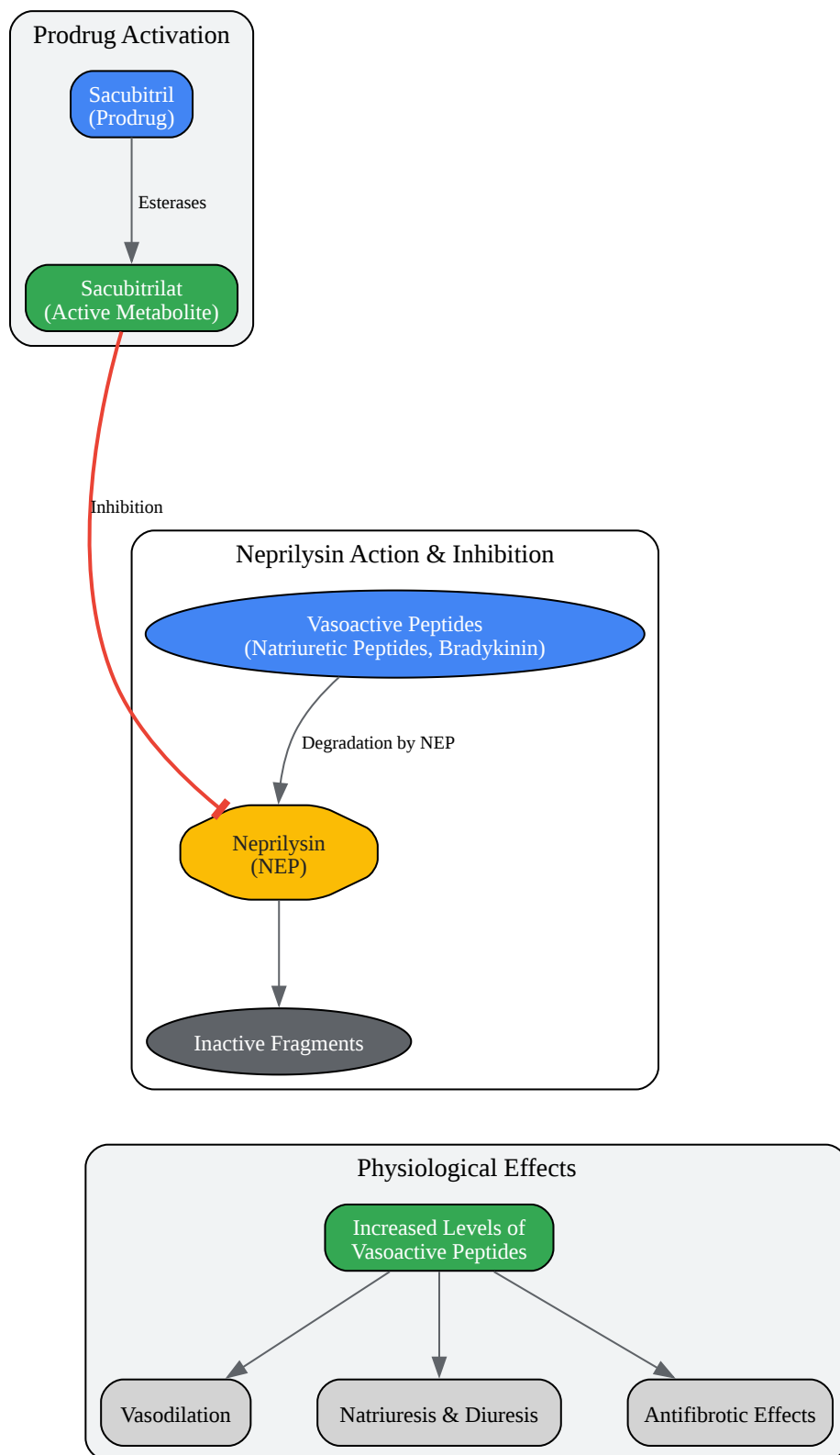
Experimental Workflow



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Caption: General workflow for the spectroscopic analysis of a small molecule.

Signaling Pathway of Neprilysin Inhibition by Sacubitrilat



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Caption: Signaling pathway of neprilysin inhibition by Sacubitrilat.

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- To cite this document: BenchChem. [Spectroscopic Analysis of (2S,4R)-Sacubitril: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15584828/docs#spectroscopic-analysis-of-2s-4r-sacubitril-a-technical-guide\]](https://www.benchchem.com/product/b15584828/docs#spectroscopic-analysis-of-2s-4r-sacubitril-a-technical-guide)

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